

Application Notes and Protocols: Tetramethylammonium Triiodide for Conductive Materials

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Tetramethylammonium triiodide*

CAS No.: 4337-68-2

Cat. No.: B1238965

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Tetramethylammonium triiodide ($(\text{CH}_3)_4\text{NI}_3$) is a quaternary ammonium polyhalide salt that has garnered significant interest in materials science.^[1] Composed of a large, symmetric tetramethylammonium ($(\text{CH}_3)_4\text{N}^+$) cation and a linear triiodide (I_3^-) anion, this compound serves as a versatile reagent.^{[1][2]} Its applications extend from being an iodinating agent in organic synthesis to a component in the development of conductive materials and ion transport systems.^{[2][3]} The distinct structural and electronic properties of tetramethylammonium polyiodides, including their semiconducting nature, make them compelling candidates for applications in electronics, fuel cells, and solar cells.^{[2][4][5]} The conductivity of these materials is closely linked to the formation of polyiodide chains, with conductivity generally increasing with the number of iodine atoms.^[5] This document provides detailed protocols for the synthesis of **tetramethylammonium triiodide** and its characterization, along with insights into its application in conductive materials.

Properties of Tetramethylammonium Triiodide

The physical and chemical properties of **tetramethylammonium triiodide** are summarized in the table below. The large tetramethylammonium cation is particularly effective at stabilizing polyiodide anions like triiodide.^[1] The compound can also exist in different crystalline forms, a property known as polymorphism, which can influence its physical characteristics and stability.^[2]

Property	Value	Reference
Chemical Formula	C ₄ H ₁₂ I ₃ N	^[3]
Molecular Weight	454.86 g/mol	^[2]
CAS Number	4337-68-2	^[3]
Appearance	Purple, rod-shaped crystals	^[6]
Canonical SMILES	C--INVALID-LINK--(C)C.[I-]I	^[3]
Solubility	Soluble in polar solvents like ethanol and methanol.	^{[1][7]}

Experimental Protocols

Synthesis of Tetramethylammonium Triiodide

The synthesis of **tetramethylammonium triiodide** is typically achieved through the direct reaction of equimolar amounts of tetramethylammonium iodide and elemental iodine in a suitable solvent.^{[1][6]}

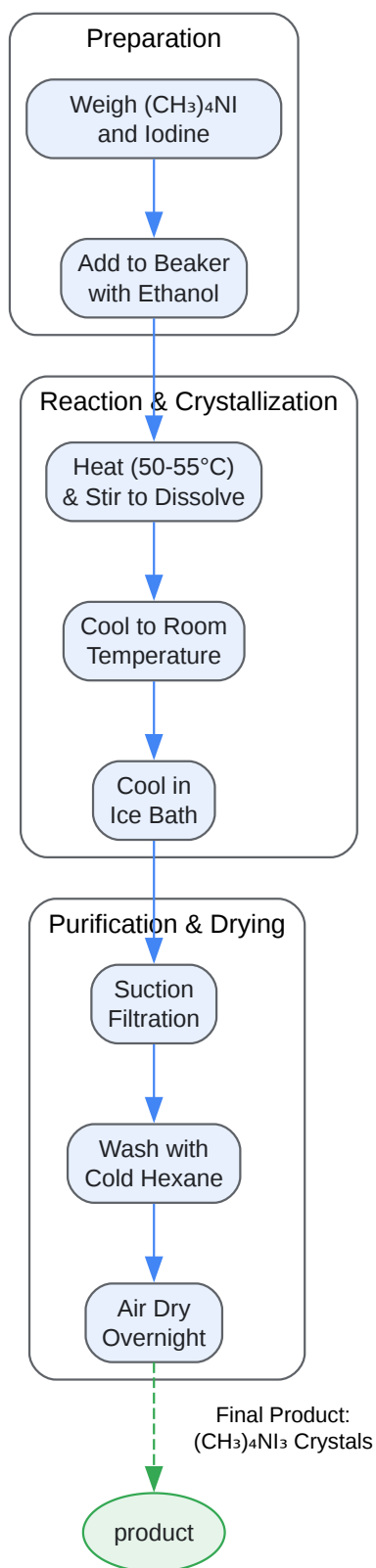
Materials and Equipment:

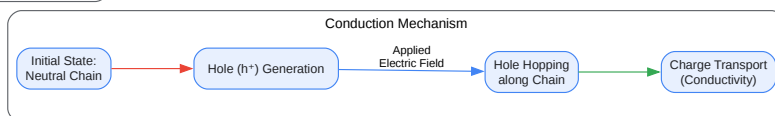
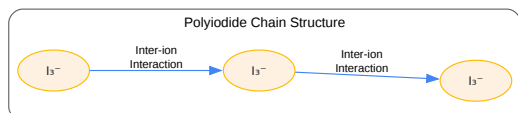
- Tetramethylammonium iodide ((CH₃)₄NI)
- Iodine (I₂)
- Ethanol (95% or absolute)
- Hexane or Diethyl ether (for washing)

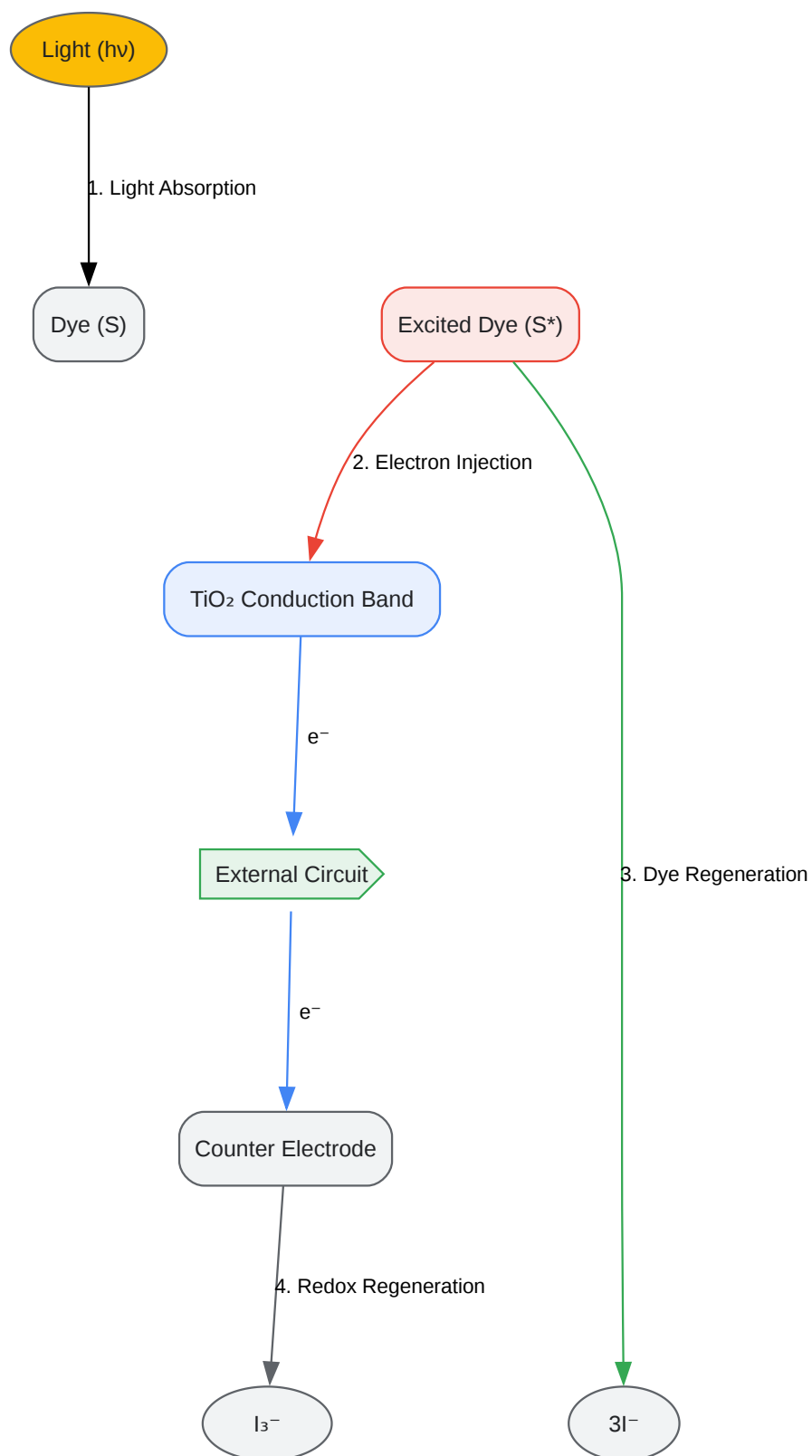
- 50 mL Beaker
- Magnetic stir bar and hot plate
- Stirring rod
- Ice bath
- Suction filtration apparatus (Büchner funnel, filter flask, vacuum source)
- Vials for sample storage

Protocol:

- **Reactant Preparation:** Weigh 0.5 g of tetramethylammonium iodide and add it to a 50 mL beaker. Use a stirring rod to break up any clumps.[6]
- **Dissolution:** Add 0.6 g of iodine and 12 mL of 95% ethanol to the beaker.[6]
- **Reaction:** Place the beaker on a hot plate in a fume hood. Gently heat the solution (e.g., to 50-55°C) and stir slowly until both reactants have completely dissolved.[1][6] This process should take approximately 10 minutes.[6] Avoid excessive heating to prevent the premature formation of small crystals.[6]
- **Crystallization:** Remove the beaker from the hot plate and allow it to cool slowly to room temperature without agitation to encourage the growth of larger crystals.[6]
- **Cooling:** Once the beaker has reached room temperature and crystals have formed, place it in an ice bath for approximately 10 minutes to maximize crystal yield.[4][6]
- **Filtration and Washing:** Collect the crystals using suction filtration. Wash the collected crystals with a small amount of cold solvent, such as hexane or diethyl ether, until the filtrate runs colorless.[1][6]
- **Drying:** Air-dry the purified crystals overnight on the filter paper or in a desiccator.[1][6]
- **Storage:** Weigh the final product and store it in a labeled, capped vial.[6] A typical yield for this reaction is around 71.55%.[6]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. Tetramethylammonium Triiodide | Reagent for Research \[benchchem.com\]](#)
- [3. Page loading... \[wap.guidechem.com\]](#)
- [4. NMeI_salts_JoelSmith | PDF \[slideshare.net\]](#)
- [5. academic.oup.com \[academic.oup.com\]](#)
- [6. kimmykinly.weebly.com \[kimmykinly.weebly.com\]](#)
- [7. lookchem.com \[lookchem.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Tetramethylammonium Triiodide for Conductive Materials]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1238965/docs#application-notes-and-protocols-tetramethylammonium-triiodide-for-conductive-materials\]](https://www.benchchem.com/product/b1238965/docs#application-notes-and-protocols-tetramethylammonium-triiodide-for-conductive-materials)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)